

Comprehensive Safety and Handling Guide for Nitrocefin

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Compound of Interest

Compound Name: Nitrocefin

Cat. No.: B1678963

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Nitrocefin** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound.

Hazard Identification and Safety Summary

Nitrocefin is a chromogenic cephalosporin widely used for the detection of β -lactamase enzymes. While a valuable laboratory reagent, it presents several hazards that require careful handling.

- Primary Hazards:
 - Causes serious eye damage.[\[1\]](#)[\[2\]](#)
 - Causes skin irritation.[\[1\]](#)[\[2\]](#)
 - May cause an allergic skin reaction.
 - May be harmful if inhaled, swallowed, or absorbed through the skin.
- Physical Hazards: Classified as a flammable solid.

Due to its characteristics as a physiologically active substance, it must be handled with the care required for hazardous materials.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure and ensure personal safety when handling **Nitrocefin**.

PPE Category	Specification	Rationale
Eye & Face Protection	Wear safety glasses with side shields or chemical safety goggles.	Protects against splashes and airborne particles, preventing serious eye damage.
Hand Protection	Chemical-resistant protective gloves (e.g., Nitrile).	Prevents direct skin contact, irritation, and potential allergic reactions. Gloves must be inspected for integrity before each use.
Body Protection	Wear a lab coat or long-sleeved protective clothing.	Minimizes the risk of skin contact from spills or dust. Contaminated work clothing should not be taken out of the laboratory.

Operational Plan: Handling and Storage

Adherence to strict handling and storage protocols is crucial for maintaining the integrity of **Nitrocefin** and the safety of laboratory personnel.

Handling Procedures:

- **Avoid Dust and Contact:** Always avoid the formation of dust when handling the solid compound. Prevent all contact with eyes, skin, and clothing.
- **Prevent Ingestion/Inhalation:** Do not ingest or inhale the compound. Handle in a well-ventilated area.
- **Use Appropriate Tools:** Use forceps when handling **Nitrocefin** discs to avoid direct contact.

- Hygiene Practices: Wash hands thoroughly after handling, before breaks, and at the end of the workday. Do not eat, drink, or smoke in areas where **Nitrocefin** is used.

Storage Plan:

- Temperature: Store the solid compound in a tightly closed container in a freezer at -20°C.
- Environment: Keep in a dry and well-ventilated place.
- Light and Moisture: Protect from light and moisture, especially when in solution. **Nitrocefin** is very light-sensitive.
- Solution Stability: Stock solutions can be stored at -20°C for up to two weeks.

Parameter	Specification	Source(s)
CAS Number	41906-86-9	
Molecular Weight	516.50 g/mol	
Appearance	White to yellow solid/powder	
Recommended Storage	-20°C, protected from light	
Stock Solution Stability	Up to 2 weeks at -20°C	
Working Solution Stability	Up to 14 days at -20°C	

Emergency Procedures and Spill Plan

Immediate and appropriate action is critical in the event of exposure or a spill.

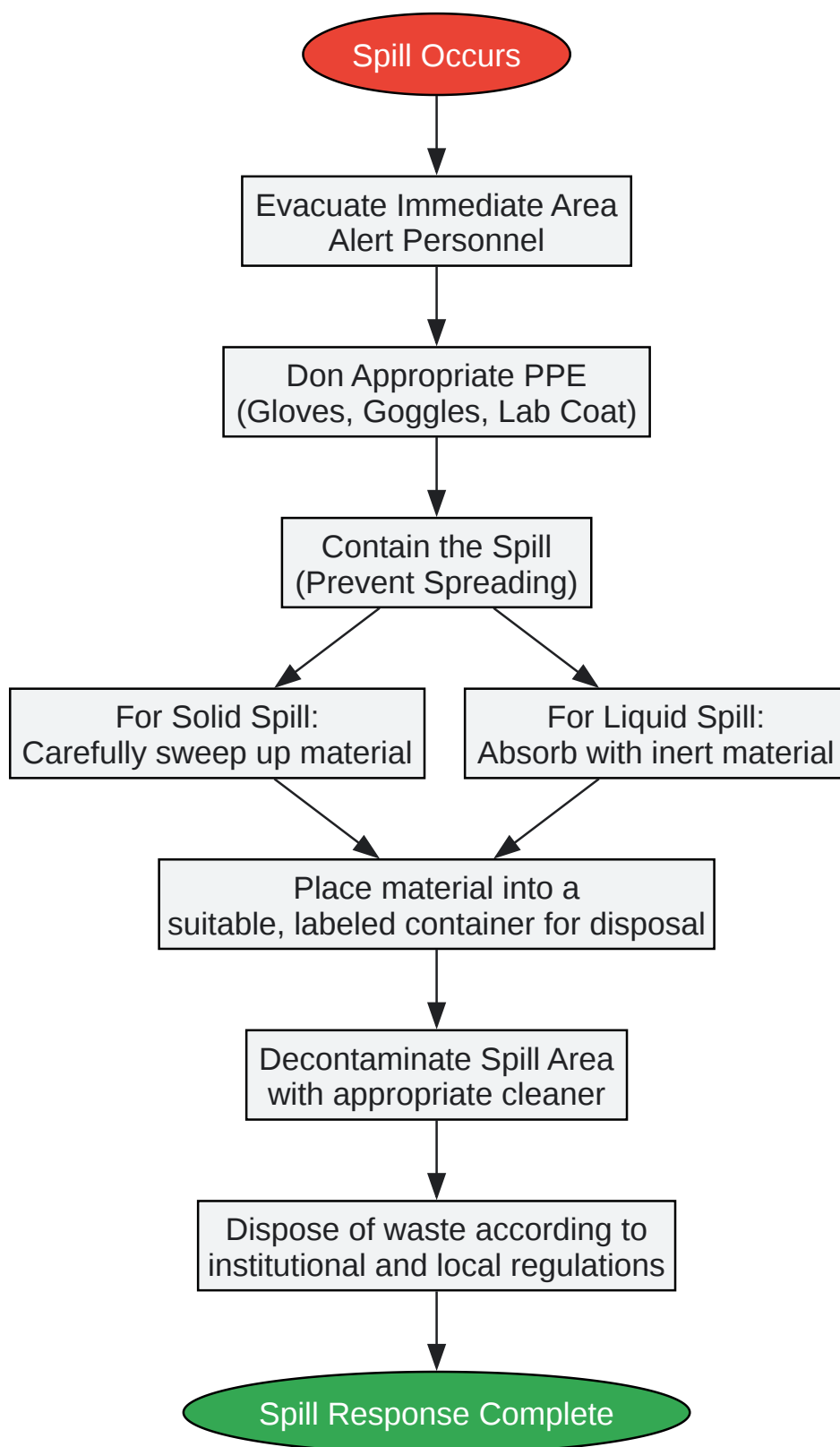
Emergency First Aid:

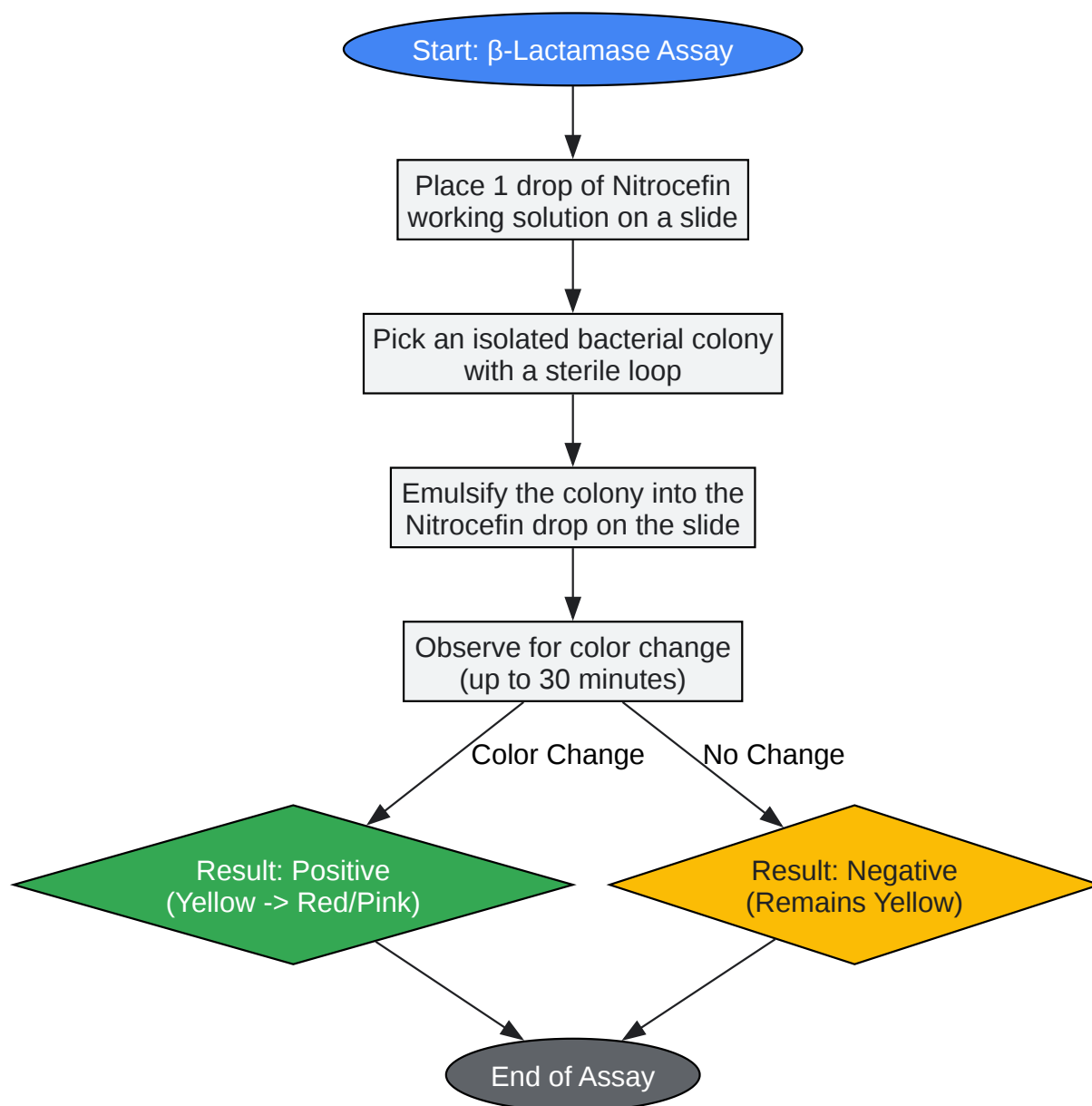
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to rinse under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Skin Contact: Wash the affected area thoroughly with soap and plenty of water. Remove contaminated clothing. If irritation or an allergic reaction develops and persists, seek medical

attention.

- Inhalation: Move the person to fresh air. If the person feels unwell, consult a physician.
- Ingestion: Rinse the mouth out with water. Do not induce vomiting. Seek medical attention if symptoms occur.

Spill Response Workflow





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References

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